

Toxicological Profile of Disperse Orange 44: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *Disperse Orange 44*

Cat. No.: *B1580883*

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Disperse Orange 44, with the CAS number 12223-26-6, is a monoazo disperse dye used in the textile industry for coloring synthetic fibers such as polyester.[1][2] Due to its potential for human exposure through contact with dyed textiles, understanding its toxicological profile is crucial for risk assessment. This technical guide provides a summary of the available toxicological data for **Disperse Orange 44**, including its potential for skin sensitization and genotoxicity. In areas where specific data for **Disperse Orange 44** is lacking, information on its potential metabolite, 2-chloro-4-nitroaniline, is provided to offer insights into its possible toxicological properties.

Acute Toxicity

Specific quantitative acute toxicity data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **Disperse Orange 44**, are not readily available in the public domain. General statements suggest it is of low toxicity, though it may cause skin and eye irritation.[1]

For one of its potential metabolites, 2-chloro-4-nitroaniline, the following data is available:

- Oral Toxicity: It is classified as harmful if swallowed.[3]
- Dermal and Inhalation Toxicity: It is considered toxic by ingestion and inhalation.[4]

Repeated Dose Toxicity

No specific repeated dose toxicity studies, which would provide a No Observed Adverse Effect Level (NOAEL) or Lowest Observed Adverse Effect Level (LOAEL), were found for **Disperse Orange 44**.

Skin Sensitization

Disperse Orange 44 is recognized as a skin sensitizer. The primary hazard associated with this dye is allergic contact dermatitis.

Test Type	Species	Result	Reference
Guinea Pig Maximization Test (GPMT)	Guinea Pig	Data not available	
Local Lymph Node Assay (LLNA)	Mouse	Data not available	
Human Patch Test Data	Human	Skin sensitizer	Data inferred from studies on disperse dyes

Genotoxicity

There is limited direct evidence on the genotoxicity of **Disperse Orange 44**. However, studies on similar azo dyes and their metabolites suggest a potential for genotoxic activity. Azo dyes can be metabolized to aromatic amines, some of which are known mutagens.

Assay	Test System	Metabolic Activation	Result for Related Compounds/Metabolites	Reference
Ames Test (Bacterial Reverse Mutation Assay)	Salmonella typhimurium	With and without S9	Data not available for Disperse Orange 44. 2-chloro-4-nitroaniline was not mutagenic in an in vivo micronucleus assay. ^[5]	
In Vitro Chromosomal Aberration Assay	Chinese Hamster Ovary (CHO) cells	With and without S9	Data not available for Disperse Orange 44.	
In Vivo Micronucleus Assay	Mouse bone marrow	N/A	Data not available for Disperse Orange 44.	

Carcinogenicity

No long-term carcinogenicity bioassays on **Disperse Orange 44** were found. The carcinogenicity of its potential metabolite, 2-chloro-4-nitroaniline, has not been fully elucidated.

Reproductive and Developmental Toxicity

There is no available data on the reproductive or developmental toxicity of **Disperse Orange 44**.

Toxicokinetics (Absorption, Distribution, Metabolism, and Excretion)

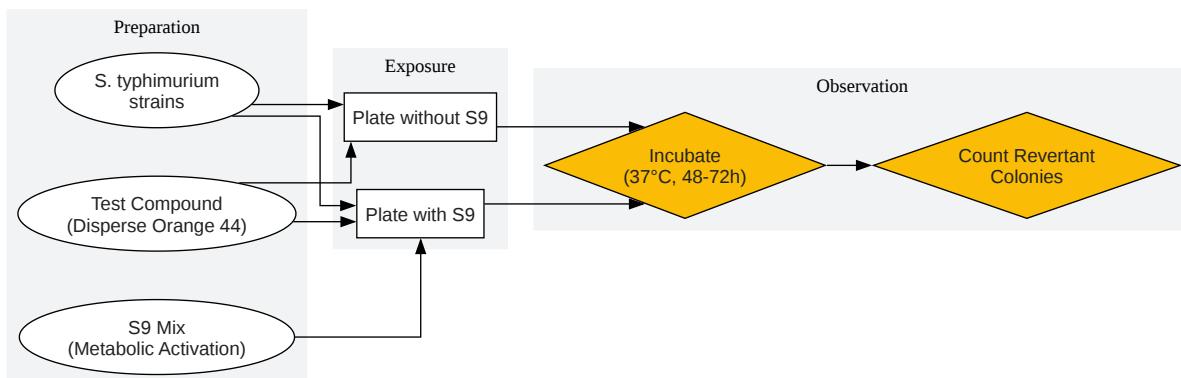
Specific toxicokinetic studies on **Disperse Orange 44** are not available. As an azo dye, it is plausible that it can be metabolized via azo reduction by intestinal microflora or skin bacteria to its constituent aromatic amines. One of the potential metabolites of **Disperse Orange 44** is 2-chloro-4-nitroaniline. Studies on this metabolite indicate that it can be absorbed, metabolized (for example, through hydrolytic cleavage of amide bonds if it were part of a larger molecule), and excreted.[6]

Experimental Protocols

Detailed experimental protocols for studies conducted specifically on **Disperse Orange 44** are not available. The following are generalized protocols for the key toxicological assays mentioned.

Ames Test (Bacterial Reverse Mutation Assay) - General Protocol

The Ames test is a widely used method to assess the mutagenic potential of a chemical. It utilizes several strains of *Salmonella typhimurium* that have mutations in the genes involved in histidine synthesis, rendering them unable to grow in a histidine-free medium.

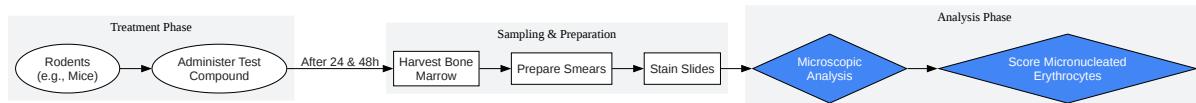


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Ames Test Workflow

In Vivo Micronucleus Assay - General Protocol

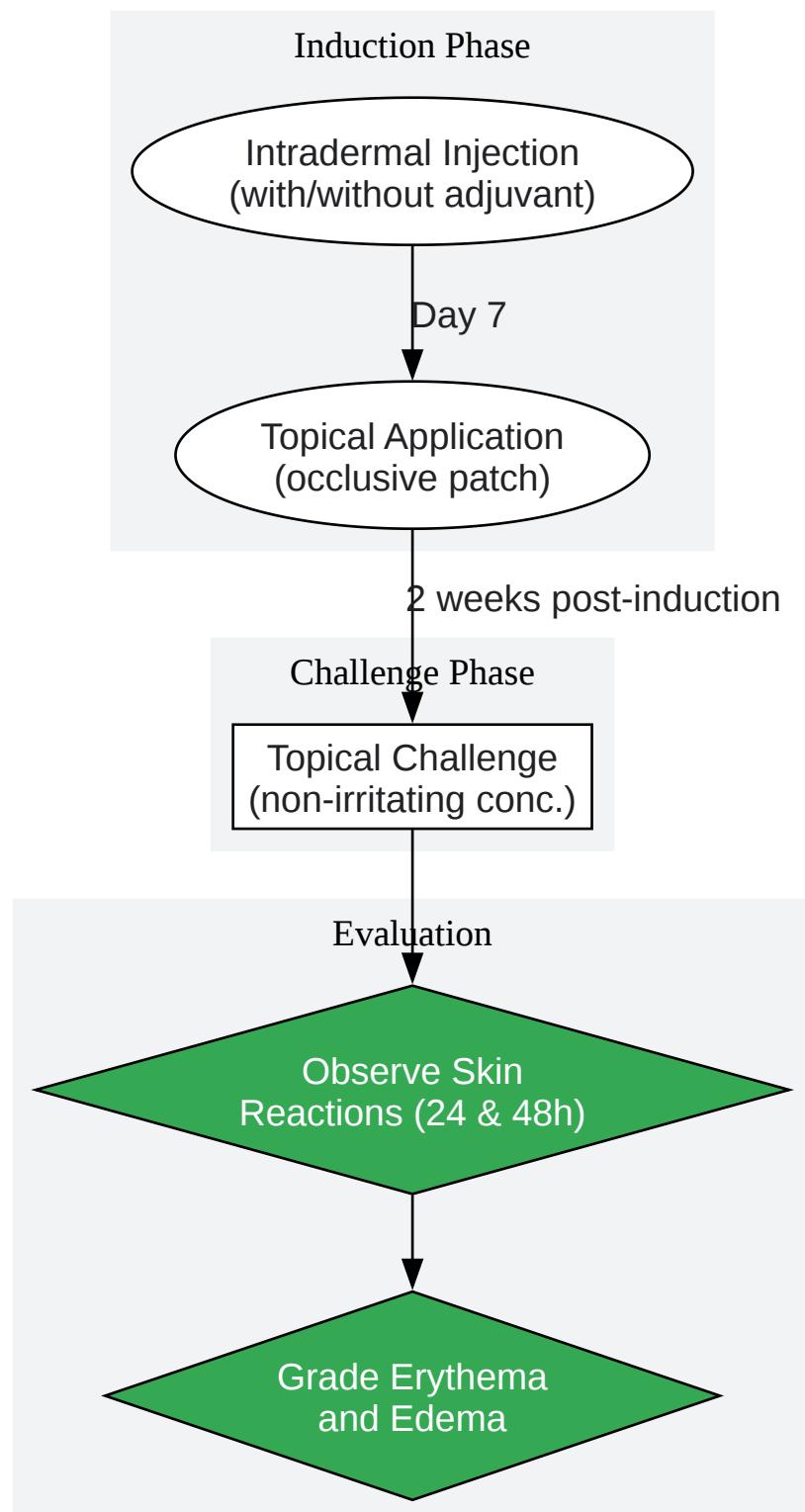
The in vivo micronucleus assay is used to detect the damage induced by a test substance to the chromosomes or the mitotic apparatus of erythroblasts in the bone marrow of animals, usually rodents.

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In Vivo Micronucleus Assay Workflow

Skin Sensitization: Guinea Pig Maximization Test (GPMT) - General Protocol

The GPMT is an in vivo method to assess the skin sensitization potential of a substance.

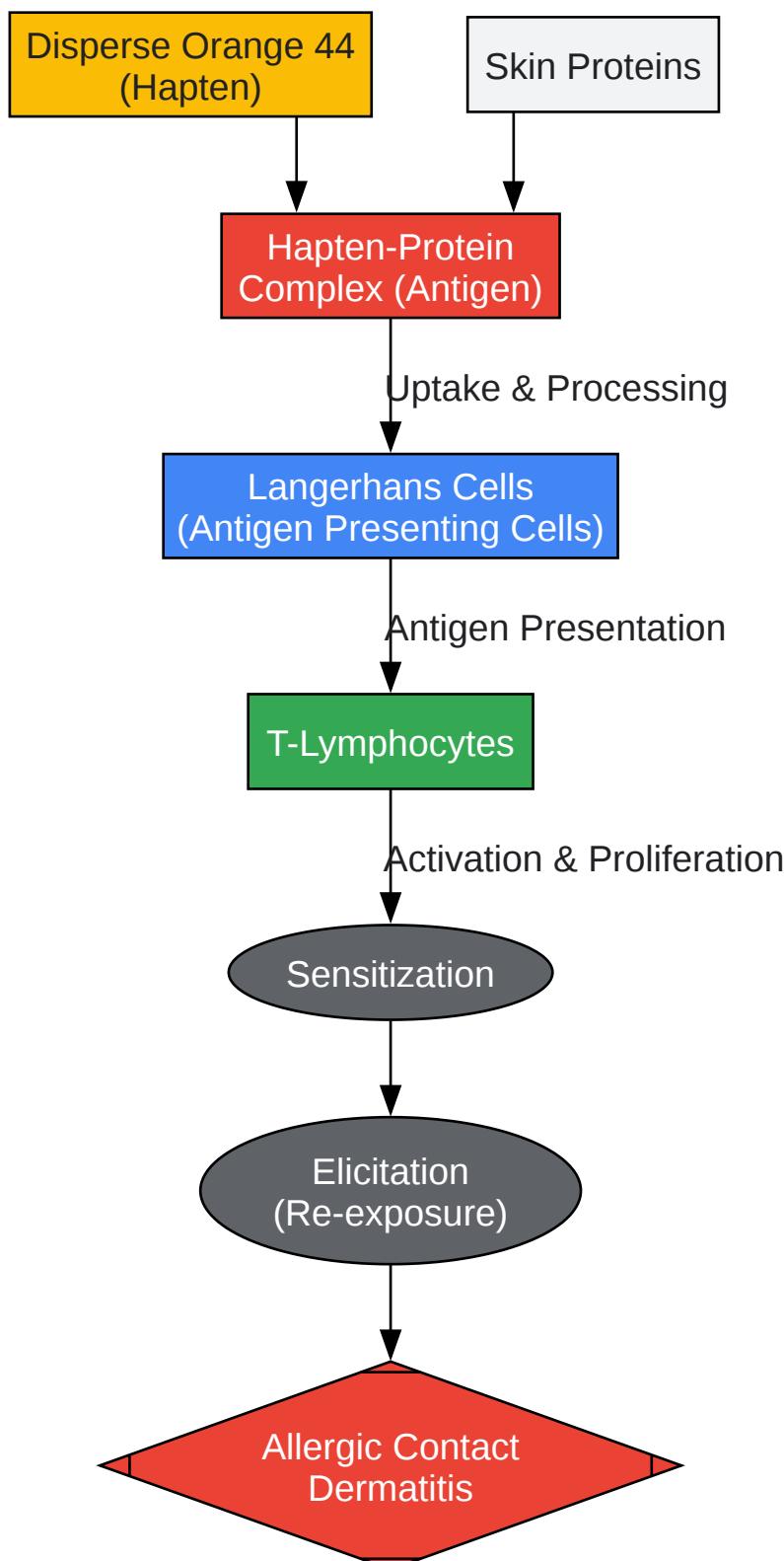


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Guinea Pig Maximization Test (GPMT) Workflow

Signaling Pathways

Due to the limited data, specific signaling pathways for **Disperse Orange 44** toxicity cannot be definitively outlined. However, for skin sensitization, the general pathway involves the dye acting as a hapten.

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General Skin Sensitization Pathway

Conclusion

The available toxicological data for **Disperse Orange 44** is limited, with the most definitive information relating to its potential as a skin sensitizer. Significant data gaps exist for acute and repeated dose toxicity, genotoxicity, carcinogenicity, and reproductive/developmental toxicity. While information on the potential metabolite 2-chloro-4-nitroaniline provides some insight, it is not a substitute for direct testing of the parent compound. Further research is required to fully characterize the toxicological profile of **Disperse Orange 44** and to conduct a comprehensive risk assessment. Researchers and drug development professionals should exercise caution and consider the potential for skin sensitization and possible genotoxicity when handling this compound.

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